

In Vitro Characterization of (+)-PD 128907 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: (+)-PD 128907 hydrochloride

CAS No.: 123594-64-9

Cat. No.: B1678606

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro pharmacological characteristics of **(+)-PD 128907 hydrochloride**, a potent and selective dopamine D3 receptor agonist. The information presented herein is intended to support researchers and professionals in the fields of pharmacology and drug development in understanding the binding affinity, functional activity, and cellular signaling pathways associated with this compound.

Core Compound Profile

(+)-PD 128907 hydrochloride is a high-affinity agonist for the dopamine D3 receptor, demonstrating significant selectivity over other dopamine receptor subtypes, particularly the D2 and D4 receptors.^{[1][2]} Its chemical name is (4aR,10bR)-3,4a,4,10b-Tetrahydro-4-propyl-2H,5H-[1]benzopyrano-[4,3-b]-1,4-oxazin-9-ol hydrochloride.^[3] This selectivity makes it a valuable tool for investigating the physiological and pathological roles of the D3 receptor.

Quantitative Data Summary

The following tables summarize the key quantitative data for **(+)-PD 128907 hydrochloride** from various in vitro assays.

Table 1: Receptor Binding Affinity (K_i)

Receptor Subtype	Radioligand	Cell Line	K _i (nM)	Reference(s)
Human Dopamine D3	[3H]spiperone	CHO-K1	1	[4]
Human Dopamine D3	[3H]spiperone	CHO-K1	1.7	[5] [6]
Human Dopamine D3	-	-	2.3	[1] [2] [3]
Rat Dopamine D3	[3H]spiperone	-	0.84	[5] [6]
Human Dopamine D2	[3H]spiperone	CHO-K1	1183	[4]
Human Dopamine D2	[3H]spiperone	-	179	[5] [6]
Rat Dopamine D2	[3H]spiperone	-	770	[5] [6]
Human Dopamine D4	[3H]spiperone	CHO-K1	7000	[4]

Table 2: Functional Activity (EC₅₀/IC₅₀)

Assay	Receptor Subtype	Cell Line/System	Measured Effect	Potency (nM)	Reference(s)
Functional Agonism	Dopamine D3	Not Specified	Receptor Activation	EC50 = 0.64	[2]
[3H]Thymidine Uptake	Dopamine D3 vs D2L	CHO p-5	Stimulation of cell division	~6.3-fold greater potency at D3	
Dopamine Release	-	Wild Type Mice	Decrease in dialysate DA levels	IC25 = 61	[5] [6]
Dopamine Release	-	D3 Knockout Mice	Decrease in dialysate DA levels	IC25 = 1327	[5] [6]
Cell Firing	-	Ventral Tegmental Area	Inhibition	EC50 = 33	[5]
Cell Firing	-	Substantia Nigra Pars Compacta	Inhibition	EC50 = 38	[5]
Dopamine Release	-	Caudate Putamen	Inhibition	EC50 = 66	[5]

Experimental Protocols

Detailed methodologies for key in vitro experiments are provided below. These protocols are synthesized from established practices in the field.

Radioligand Binding Assay

This assay determines the binding affinity (K_i) of a test compound by measuring its ability to displace a radiolabeled ligand from its receptor.

1. Membrane Preparation:

- Culture Chinese Hamster Ovary (CHO-K1) cells stably expressing the human dopamine D2 or D3 receptor.
- Harvest cells and homogenize in ice-cold lysis buffer (e.g., 50mM Tris-HCl, pH 7.4) using a Dounce or Polytron homogenizer.
- Centrifuge the homogenate at low speed (e.g., 1,000 x g for 10 minutes at 4°C) to remove nuclei and cellular debris.
- Pellet the membranes from the supernatant by high-speed centrifugation (e.g., 40,000 x g for 30 minutes at 4°C).
- Wash the membrane pellet by resuspension in fresh buffer and repeat the high-speed centrifugation.
- Resuspend the final pellet in assay buffer and determine the protein concentration.

2. Binding Reaction:

- In a 96-well plate, combine the cell membrane preparation, the radioligand (e.g., [3H]spiperone at a concentration near its K_d), and varying concentrations of **(+)-PD 128907 hydrochloride**.
- For total binding, substitute the test compound with assay buffer.
- For non-specific binding, add a high concentration of a non-labeled antagonist (e.g., 10 μ M haloperidol).
- Incubate the plate at room temperature for 60-90 minutes with gentle agitation.

3. Detection and Data Analysis:

- Terminate the binding reaction by rapid filtration through glass fiber filters (pre-soaked in a solution like 0.3-0.5% polyethyleneimine to reduce non-specific binding) using a cell harvester.

- Wash the filters multiple times with ice-cold wash buffer to remove unbound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Calculate the specific binding by subtracting non-specific binding from total binding.
- Determine the IC50 value (the concentration of the test compound that inhibits 50% of specific binding) by non-linear regression analysis.
- Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Functional Assay: [3H]Thymidine Uptake for Cell Proliferation

This assay measures the ability of an agonist to stimulate cell division, a functional response to the activation of certain G protein-coupled receptors.

1. Cell Culture and Treatment:

- Seed CHO cells expressing the dopamine D2 or D3 receptor in a 96-well plate and allow them to adhere.
- Treat the cells with varying concentrations of **(+)-PD 128907 hydrochloride**.

2. [3H]Thymidine Incorporation:

- Add [3H]thymidine to each well. During cell proliferation, the radiolabeled thymidine will be incorporated into the newly synthesized DNA.
- Incubate for a sufficient period to allow for DNA synthesis (e.g., 4-24 hours).

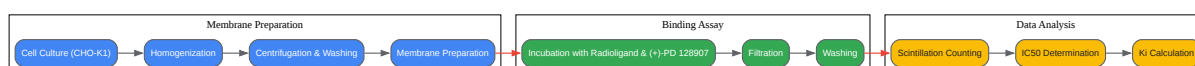
3. Detection and Data Analysis:

- Harvest the cells and lyse them to release the DNA.
- Precipitate the DNA and collect it on a filter mat.

- Measure the amount of incorporated $[3H]$ thymidine using a scintillation counter.
- Plot the radioactivity counts against the concentration of **(+)-PD 128907 hydrochloride** to generate a dose-response curve and determine the EC50 value.

Visualizations

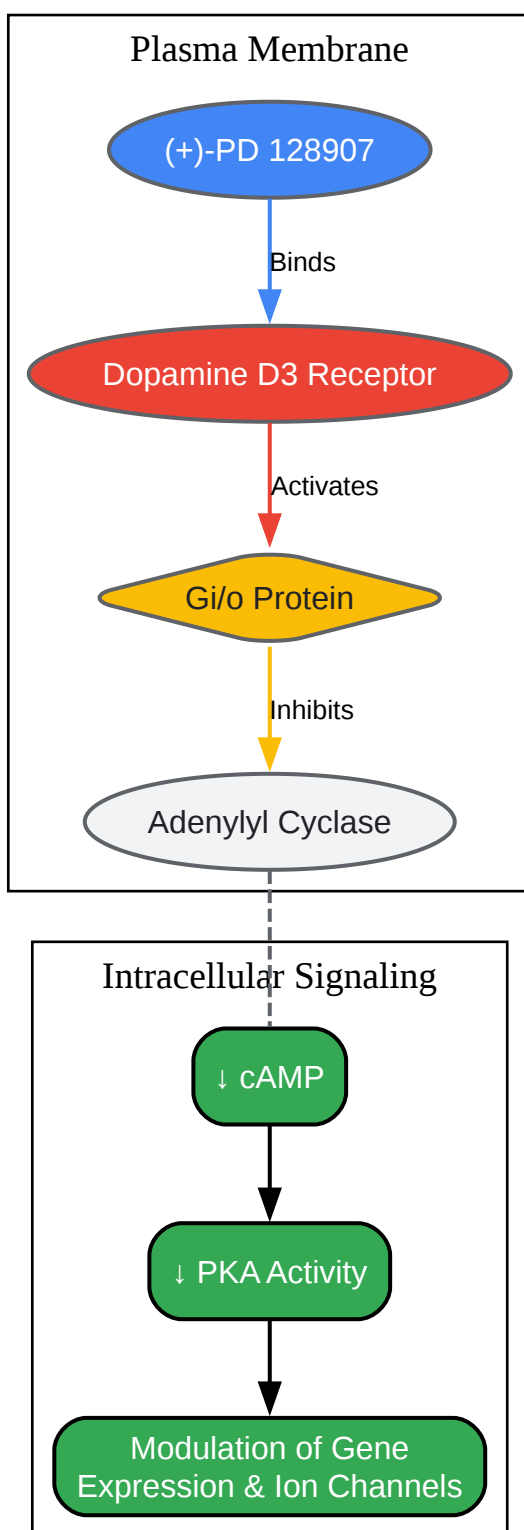
Experimental Workflow: Radioligand Binding Assay



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Caption: Workflow for determining binding affinity via a radioligand binding assay.

Signaling Pathway: Dopamine D3 Receptor Activation



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Caption: Simplified signaling cascade following dopamine D3 receptor activation.

Conclusion

(+)-PD 128907 hydrochloride is a highly selective and potent dopamine D3 receptor agonist. Its well-characterized in vitro profile, including its high binding affinity and functional potency, establishes it as an indispensable pharmacological tool for elucidating the complex roles of the D3 receptor in the central nervous system and for the development of novel therapeutics targeting this receptor.

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